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3-BTMD (Benzyltrimethylammonium dichloroiodate): Application Notes and Protocols

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Compound of Interest		
Compound Name:	3-BTMD	
Cat. No.:	B15555902	Get Quote

Compound Identification: **3-BTMD** is the abbreviated name for Benzyltrimethylammonium dichloroiodate.

Chemical Formula: C10H16Cl2IN

CAS Number: 114971-52-7

Molecular Weight: 348.05 g/mol

Description: Benzyltrimethylammonium dichloroiodate (**3-BTMD**) is a quaternary ammonium salt. It is typically a yellow to light brown crystalline powder.

Executive Summary

Benzyltrimethylammonium dichloroiodate (**3-BTMD**) is a chemical compound primarily utilized as a reagent in organic synthesis. Its documented applications are predominantly in the fields of iodination, chlorination, and oxidation of organic molecules. While its structural class as a quaternary ammonium compound suggests potential antimicrobial properties, and some commercial suppliers allude to other biological activities such as anti-inflammatory effects, there is a notable absence of substantive scientific literature, including peer-reviewed in vitro and in vivo studies, to validate these claims.

This document aims to provide a comprehensive overview of the currently available information on **3-BTMD**. However, due to the scarcity of research on its biological applications, the



"Application Notes and Protocols" section will focus on its established role in chemical synthesis and provide general protocols for assessing the potential biological activities of quaternary ammonium compounds, as specific data for **3-BTMD** is not available.

Chemical Applications: Application Notes

Primary Use: Reagent for Halogenation and Oxidation Reactions.

- 1. Iodination and Chlorination of Aromatic Compounds: **3-BTMD** serves as a source of electrophilic iodine and chlorine. It has been investigated for its ability to selectively halogenate aromatic rings, a crucial step in the synthesis of many pharmaceutical and materials science compounds.
- 2. Oxidation of Alcohols: The compound has been used in the oxidation of alcohols to aldehydes and ketones. The reaction mechanism is thought to involve the transfer of a hydride ion from the alcohol to a complex involving **3-BTMD**.

Note for Researchers: While effective in these synthetic applications, researchers should be aware of potential side reactions and the need for careful optimization of reaction conditions (e.g., solvent, temperature, stoichiometry) to achieve desired product yields and selectivity.

Potential Biological Applications: A General Overview

As a quaternary ammonium compound, **3-BTMD** possesses structural features commonly associated with antimicrobial activity. The positively charged nitrogen atom can interact with negatively charged microbial cell membranes, potentially leading to membrane disruption and cell death. Other suggested biological activities, such as anti-inflammatory effects or interactions with growth factors, remain speculative without experimental evidence.

Experimental Protocols (General for Quaternary Ammonium Compounds)

The following are generalized protocols that could be adapted to investigate the potential biological activities of **3-BTMD**. It is crucial to note that these are not established protocols for **3-BTMD** and would require significant optimization and validation.



In Vitro Antimicrobial Activity Assay

Objective: To determine the minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) of **3-BTMD** against various microorganisms.

Materials:

- 3-BTMD
- Bacterial strains (e.g., Staphylococcus aureus, Escherichia coli)
- Fungal strains (e.g., Candida albicans)
- Appropriate growth media (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- 96-well microtiter plates
- Spectrophotometer (plate reader)
- Incubator

Protocol:

- Preparation of **3-BTMD** Stock Solution: Prepare a stock solution of **3-BTMD** in a suitable solvent (e.g., sterile deionized water or DMSO, ensuring the final solvent concentration in the assay does not affect microbial growth).
- Microbial Inoculum Preparation: Culture the microorganisms overnight and adjust the turbidity to a 0.5 McFarland standard.
- Serial Dilution: Perform a two-fold serial dilution of the 3-BTMD stock solution in the appropriate growth medium in a 96-well plate.
- Inoculation: Add the prepared microbial inoculum to each well. Include positive (microbes only) and negative (medium only) controls.
- Incubation: Incubate the plates at the optimal temperature for the specific microorganism (e.g., 37°C for 24 hours for bacteria).



- MIC Determination: The MIC is the lowest concentration of 3-BTMD that completely inhibits visible growth, as determined by visual inspection or by measuring the optical density at 600 nm.
- MBC Determination: To determine the MBC, subculture the contents of the wells with no
 visible growth onto agar plates. The MBC is the lowest concentration that results in a
 significant reduction (e.g., 99.9%) in bacterial viability.

In Vitro Cytotoxicity Assay

Objective: To assess the cytotoxic effects of **3-BTMD** on a mammalian cell line.

Materials:

- 3-BTMD
- Mammalian cell line (e.g., HeLa, HEK293)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates
- MTT or similar cell viability reagent
- Spectrophotometer (plate reader)
- CO₂ incubator

Protocol:

- Cell Seeding: Seed the cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- Treatment: Prepare serial dilutions of **3-BTMD** in complete cell culture medium and add them to the cells. Include a vehicle control.
- Incubation: Incubate the cells for a specified period (e.g., 24, 48, or 72 hours) in a CO₂ incubator.



- Cell Viability Assessment: Add the MTT reagent to each well and incubate according to the manufacturer's instructions.
- Data Analysis: Measure the absorbance at the appropriate wavelength. Calculate the cell viability as a percentage of the vehicle control and determine the IC₅₀ value (the concentration that inhibits 50% of cell growth).

Data Presentation

As no quantitative data from in vitro or in vivo biological studies of **3-BTMD** is available in the scientific literature, a data table cannot be provided at this time. Should such data become available, it would be structured as follows:

Table 1: Summary of In Vitro Antimicrobial Activity of 3-BTMD

Microorganism	MIC (μg/mL)	MBC (μg/mL)
S. aureus	-	-
E. coli	-	-
C. albicans	-	-

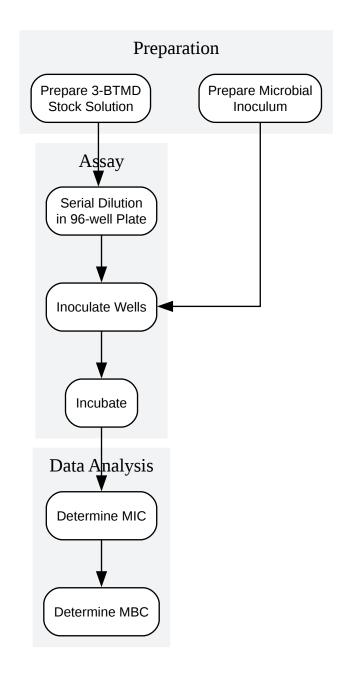
Table 2: Summary of In Vitro Cytotoxicity of 3-BTMD

Cell Line	Incubation Time (h)	IC ₅₀ (μM)
HeLa	24	-
HEK293	48	-

Mandatory Visualizations

Due to the lack of information on signaling pathways or established experimental workflows for the biological applications of **3-BTMD**, the generation of meaningful Graphviz diagrams is not feasible. A diagram of a hypothetical workflow for antimicrobial screening is provided for illustrative purposes.





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